

Solubility of 3-Cyanophenol in organic solvents

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Compound of Interest

Compound Name: 3-Cyanophenol

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An In-depth Technical Guide to the Solubility of **3-Cyanophenol** in Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **3-cyanophenol** in various organic solvents, designed for researchers, scientists, and professionals in drug development. The guide presents quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the experimental workflow.

Quantitative Solubility Data

The solubility of **3-cyanophenol** has been experimentally determined in a range of organic solvents at various temperatures. The following tables summarize the mole fraction solubility (x) of **3-cyanophenol** in twelve pure solvents at temperatures from 278.15 K to 318.15 K.

Table 1: Mole Fraction Solubility of **3-Cyanophenol** in Alcohols

Temperature (K)	Methanol	Ethanol	Propan-1-ol	Propan-2-ol	Butan-1-ol	Butan-2-ol	Pentan-1-ol
278.15	0.3557	0.3015	0.2633	0.2461	0.2298	0.2197	0.2011
283.15	0.3853	0.3289	0.2887	0.2702	0.2531	0.2418	0.2223
288.15	0.4162	0.3579	0.3158	0.2959	0.2779	0.2655	0.2449
293.15	0.4485	0.3886	0.3446	0.3233	0.3044	0.2908	0.2691
298.15	0.4821	0.4211	0.3752	0.3524	0.3326	0.3179	0.2949
303.15	0.5172	0.4554	0.4077	0.3833	0.3626	0.3468	0.3224
308.15	0.5538	0.4916	0.4422	0.4161	0.3945	0.3776	0.3517
313.15	0.5919	0.5298	0.4788	0.4509	0.4284	0.4105	0.3829
318.15	0.6317	0.5701	0.5176	0.4878	0.4644	0.4455	0.4161

Table 2: Mole Fraction Solubility of **3-Cyanophenol** in Ketones, Esters, and Other Solvents

Temperature (K)	Acetone	Ethyl Acetate	Isopropyl Acetate	Acetonitrile	Toluene
278.15	0.4333	0.3188	0.2811	0.2576	0.0899
283.15	0.4655	0.3455	0.3065	0.2813	0.1012
288.15	0.4991	0.3739	0.3336	0.3066	0.1138
293.15	0.5342	0.4041	0.3625	0.3337	0.1278
298.15	0.5708	0.4361	0.3933	0.3627	0.1433
303.15	0.6089	0.4701	0.4261	0.3936	0.1604
308.15	0.6486	0.5061	0.461	0.4266	0.1793
313.15	0.6900	0.5442	0.4981	0.4618	0.2001
318.15	0.7331	0.5845	0.5374	0.4993	0.2229

Experimental Protocols for Solubility Determination

The determination of solubility is a critical experimental procedure. The following sections detail the widely used shake-flask method, followed by two common analytical techniques for concentration measurement: the gravimetric method and UV/Vis spectroscopy.

Shake-Flask Method

The shake-flask method, as proposed by Higuchi and Connors, is a reliable and widely adopted technique for determining equilibrium solubility.^[1]

Methodology:

- **Preparation:** An excess amount of **3-cyanophenol** is added to a known volume of the selected organic solvent in a sealed container, typically a flask.
- **Equilibration:** The flask is agitated in a constant temperature bath for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- **Phase Separation:** After equilibration, the suspension is allowed to stand to permit the undissolved solid to settle.
- **Sampling:** A sample of the supernatant is carefully withdrawn using a syringe fitted with a filter (e.g., 0.45 µm) to remove any undissolved particles.
- **Analysis:** The concentration of **3-cyanophenol** in the clear, saturated filtrate is then determined using a suitable analytical method, such as the gravimetric method or UV/Vis spectroscopy.

Gravimetric Method

The gravimetric method is a straightforward and accurate technique for determining the concentration of a solute in a saturated solution.^{[2][3]}

Methodology:

- **Sample Preparation:** A precisely measured volume or weight of the saturated filtrate (obtained from the shake-flask method) is transferred to a pre-weighed, dry evaporating dish.
- **Solvent Evaporation:** The solvent is carefully evaporated from the dish using a controlled heat source, such as a water bath or a hot plate at a low temperature, to avoid decomposition of the solute.
- **Drying:** Once the solvent has evaporated, the dish containing the solid residue is placed in an oven at a temperature below the melting point of **3-cyanophenol** (79-81 °C) and dried to a constant weight.
- **Weighing:** The dish with the dried solute is cooled in a desiccator and then weighed accurately.
- **Calculation:** The mass of the dissolved **3-cyanophenol** is determined by subtracting the initial weight of the empty dish from the final weight of the dish with the residue. The solubility can then be expressed in various units, such as g/100 mL or mole fraction.

UV/Vis Spectroscopy Method

UV/Vis spectroscopy is a sensitive and rapid method for determining the concentration of a solute that absorbs ultraviolet or visible light.

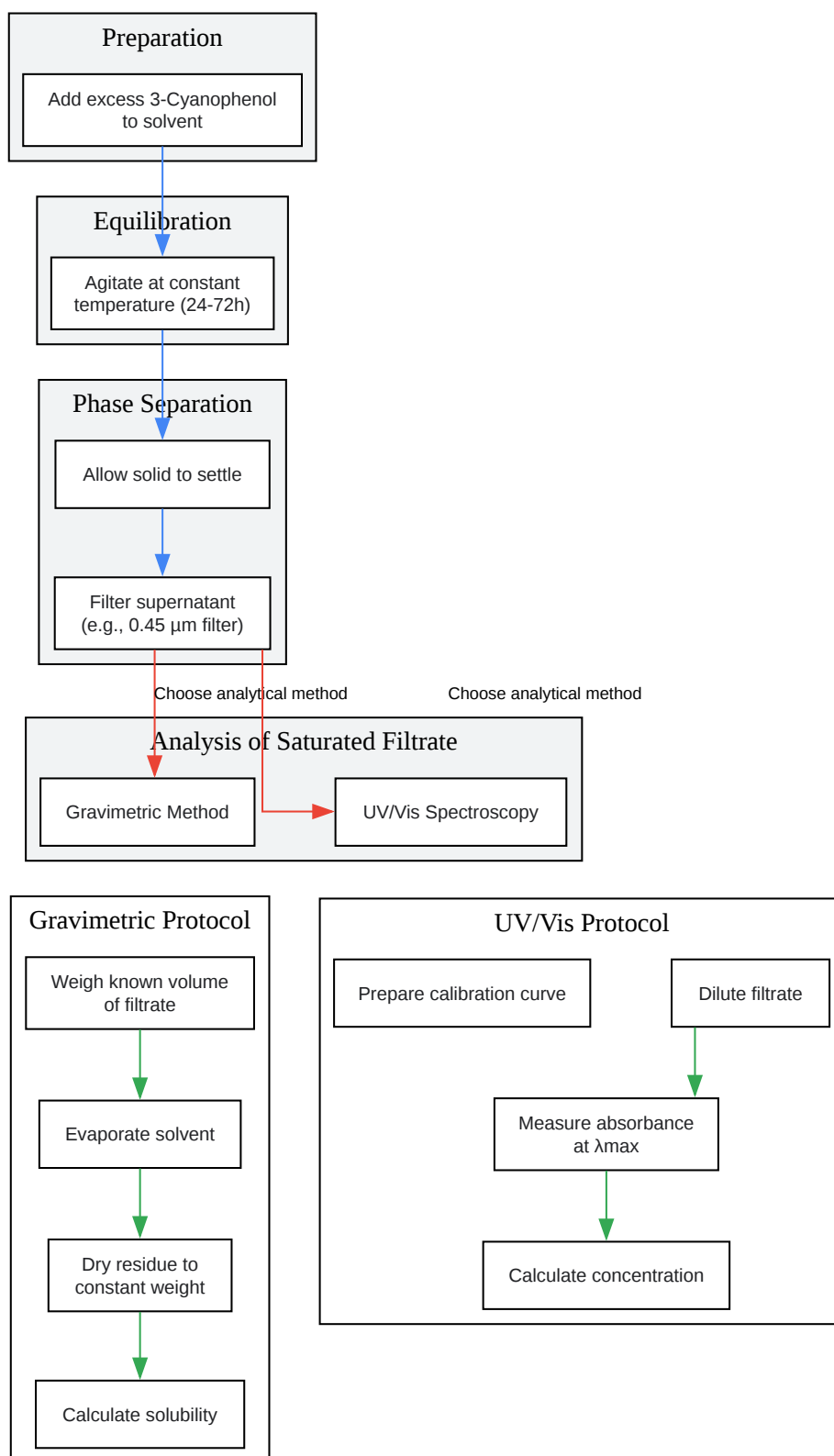
Methodology:

- **Wavelength of Maximum Absorbance (λ_{max}) Determination:** A dilute solution of **3-cyanophenol** in the solvent of interest is prepared, and its UV/Vis spectrum is recorded to determine the λ_{max} , the wavelength at which the compound exhibits maximum absorbance.
- **Calibration Curve:** A series of standard solutions of **3-cyanophenol** with known concentrations are prepared in the same solvent. The absorbance of each standard solution is measured at the predetermined λ_{max} . A calibration curve is then constructed by plotting absorbance versus concentration.
- **Sample Analysis:** The saturated filtrate obtained from the shake-flask method is diluted with the solvent to a concentration that falls within the range of the calibration curve. The absorbance of the diluted sample is then measured at the λ_{max} .

- **Concentration Calculation:** The concentration of **3-cyanophenol** in the diluted sample is determined from the calibration curve. The solubility in the original saturated solution is then calculated by taking the dilution factor into account.

Visualizations

The following diagrams illustrate the logical workflow for the experimental determination of solubility and the relationship between different experimental stages.



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Caption: Workflow for Solubility Determination.



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Caption: Logical Stages of Solubility Experiments.

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